

5-Chloroisatoic anhydride chemical properties and structure

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Compound of Interest

Compound Name: 5-Chloroisatoic anhydride

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An In-depth Technical Guide to 5-Chloroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **5-Chloroisatoic anhydride**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.

Core Chemical Properties and Structure

5-Chloroisatoic anhydride (CAS No. 4743-17-3) is a halogenated organic compound derived from phthalic anhydride.^[1] Its chemical structure consists of a benzene ring fused with a 1,3-oxazine-2,4-dione ring, with a chlorine atom substituted at the 5-position of the aromatic ring.^[2] ^[3] At room temperature, it exists as a white to light yellow crystalline solid.^{[1][2]}

- Systematic Name: 6-Chloro-1H-benzo[d][1][2]oxazine-2,4-dione^{[2][3]}
- Molecular Formula: C₈H₄ClNO₃^{[2][4]}
- Structure: The molecule features a bicyclic system where a chlorinated benzene ring is fused to a dicarbonyl-containing heterocyclic ring with nitrogen and oxygen atoms. This structure confers specific reactivity, making it a versatile building block in organic synthesis.^{[1][5]}

Property	Value	Source(s)
CAS Number	4743-17-3	[1] [2]
Molecular Weight	197.57 g/mol (or 197.58 g/mol)	[2] [4]
Appearance	White to light yellow powder/crystal	[1] [2]
Melting Point	272 °C (dec.), 300 °C (dec.)	[2] [6]
Purity	≥ 97% (Assay), >98% (HPLC)	[2]
SMILES	<chem>Clc1ccc2NC(=O)OC(=O)c2c1</chem>	
InChI	1S/C8H4ClNO3/c9-4-1-2-6-5(3-4)7(11)13-8(12)10-6/h1-3H,(H,10,12)	
EC Number	225-255-7	[7]
MDL Number	MFCD00006701	[2]

Reactivity and Chemical Behavior

As a chlorinated aromatic heterocyclic anhydride, **5-Chloroisatoic anhydride** exhibits reactivity characteristic of both its functional groups.[\[1\]](#)

- Nucleophilic Attack: The anhydride functional group is susceptible to nucleophilic attack, making it a valuable reagent for forming amides and esters.[\[1\]](#)[\[2\]](#) This reactivity is central to its role in synthesizing more complex molecules.
- Electrophilic Substitution: The aromatic ring can undergo electrophilic substitution reactions, although the reactivity is influenced by the existing substituents.[\[1\]](#)
- Stability: The compound is sensitive to moisture and may undergo hydrolysis if exposed to air for prolonged periods.[\[1\]](#) It is recommended to store it under an inert atmosphere in a cool, dark place.[\[4\]](#)

Spectroscopic Data

- ¹H NMR (DMSO-d₆): A proton NMR spectrum for a product identified as 6-chloro-1H-benzo[d][1][2]oxazine-2,4-dione shows the following signals: δ 11.85 (broad singlet, 1H, NH), 7.88 (doublet, J = 2.4 Hz, 1H, Ar-H), 7.78 (doublet of doublets, J = 8.7, 2.4 Hz, 1H, Ar-H), and 7.15 (doublet, J = 8.7 Hz, 1H, Ar-H).[6] Another source reports similar peaks at δ 11.85 (singlet, broad, 1H), 7.96 (dd, J = 0.8, 8.7 Hz, 1H), 7.87 (dd, J = 2.3, 8.7 Hz, 1H), and 7.09 (dd, J = 8.8, 0.8 Hz, 1H).[6]
- Infrared (IR) Spectroscopy: As an acid anhydride, it is expected to show a pair of characteristic carbonyl (C=O) stretching absorptions. Generally, acid anhydrides exhibit two bands around 1820 cm⁻¹ and 1760 cm⁻¹.[8]

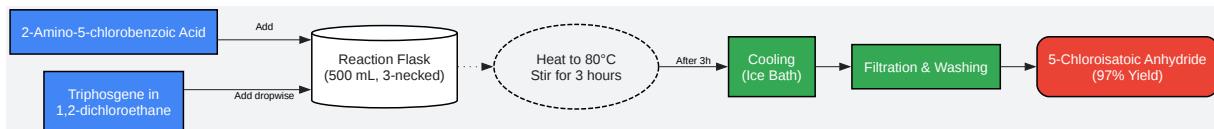
Experimental Protocols: Synthesis

A common method for the preparation of **5-Chloroisatoic anhydride** involves the cyclization of 2-Amino-5-chlorobenzoic acid using triphosgene.[6]

Detailed Methodology:

- Reaction Setup: Add 2-Amino-5-chlorobenzoic acid (17 g, 0.1 mol) and 1,2-dichloroethane (200 mL) to a 500 mL three-necked round-bottom flask.[6]
- Reagent Addition: Heat the mixture to 80 °C. Slowly add a solution of triphosgene (21 g, 0.21 mol) in 1,2-dichloroethane (100 mL) dropwise to the flask.[6]
- Reaction: After the addition is complete, continue heating and stirring the reaction mixture at 80 °C for 3 hours.[6]
- Workup: Cool the mixture to room temperature using an ice water bath.[6]
- Isolation: Collect the precipitated white solid via filtration, wash it with a suitable solvent, and dry it to yield the final product, 6-chloro-1H-benzo[d][1][2]oxazine-2,4-dione (19 g, 97% yield).[6]

Another documented preparation route is the cyclization of 5-chloroanthranilic acid under dehydrating conditions, often using acetic anhydride or phosphorus pentoxide.[1]

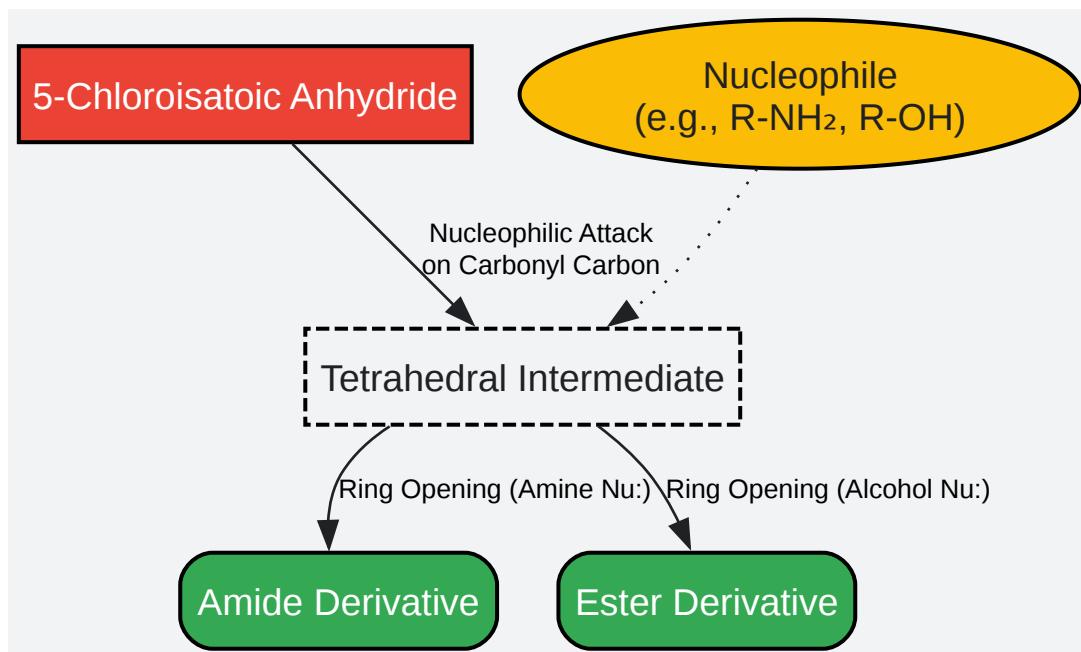
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Caption: Synthesis of **5-Chloroisatoic Anhydride**.

Applications in Research and Drug Development

5-Chloroisatoic anhydride is a versatile intermediate with significant applications in various fields, particularly in the pharmaceutical and chemical industries.[2][5]

- **Pharmaceutical Synthesis:** It is a crucial precursor for synthesizing a range of biologically active compounds.[4][5]
 - **Benzodiazepines:** Used as an intermediate in the synthesis of benzodiazepines and other psychoactive compounds.[1][4]
 - **Anticancer Agents:** It has been used as a reagent to synthesize 2-acetamidobenzamides, which show antiproliferative activity against certain tumor cell lines.[6]
 - **Enzyme Inhibitors:** Employed in the preparation of inhibitors for the delta-5 desaturase enzyme.[6]
- **Agrochemicals:** The compound is used in the formulation of agrochemicals, including effective herbicides and fungicides for crop protection.[2]
- **Materials Science:** It is utilized in creating advanced materials like specialty polymers, coatings, and adhesives, where it contributes to thermal stability, chemical resistance, and durability.[2]
- **Analytical Chemistry:** Serves as a derivatizing agent in various analytical methods.[1][2]



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Caption: Nucleophilic attack on **5-Chloroisatoic Anhydride**.

Safety and Handling

5-Chloroisatoic anhydride is classified as a hazardous substance and requires careful handling.

- Hazards: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[7] It is considered moderately toxic upon inhalation, ingestion, or dermal contact.^[1]
- Precautions:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.^[6]
 - Use only outdoors or in a well-ventilated area.^[6]
 - Wear protective gloves, eye protection, and face protection.
 - Wash hands and skin thoroughly after handling.^[6]

- Personal Protective Equipment (PPE): Recommended PPE includes an N95 dust mask, eyeshields, and gloves.[7]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[4] It should be stored at room temperature, under an inert atmosphere, due to its moisture sensitivity.[1]

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